

Rebaudioside O chemical structure and properties

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Compound of Interest

Compound Name: Rebaudioside O

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Rebaudioside O: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Rebaudioside O is a minor steviol glycoside found in the leaves of *Stevia rebaudiana* Bertoni. As a member of the steviol glycoside family, it is a natural, non-caloric high-intensity sweetener. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, biological activities, and analytical methodologies related to **Rebaudioside O**, intended to support research, development, and application of this compound. While specific data for **Rebaudioside O** is still emerging, this guide consolidates available information and draws comparisons with other well-characterized steviol glycosides.

Chemical Structure and Properties

Rebaudioside O is a diterpene glycoside, with a central steviol aglycone core linked to seven sugar moieties. Its complex structure contributes to its characteristic taste profile and physicochemical properties.

Table 1: Chemical and Physical Properties of Rebaudioside O and Related Steviol Glycosides

Property	Rebaudioside O	Rebaudioside A	Rebaudioside B	Stevioside
Chemical Formula	C ₆₂ H ₁₀₀ O ₃₇ [1][2][3]	C ₄₄ H ₇₀ O ₂₃ [4]	C ₃₈ H ₆₀ O ₁₈ [5]	C ₃₈ H ₆₀ O ₁₈
Molecular Weight	1437.44 g/mol [1][3]	967.01 g/mol [4]	804.88 g/mol [5]	804.88 g/mol
IUPAC Name	[(2S,3R,4S,5R,6R)-3-[(2S,3R,4R,5S,6S)-3,5-dihydroxy-6-methyl-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoxan-2-yl]oxy-5-hydroxy-6-(hydroxymethyl)-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-5-hydroxy-6-(hydroxymethyl)-4-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyoxan-2-yl](1R,4S,5R,9S,10R,13S)-13-[(2S,3R,4S,5R,6R)-5-hydroxy-6-(hydroxymethyl)-3,4-bis[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy]oxan-2-yl]oxy-5,9-dimethyl-14-methylidenetetracyclo[11.2.1.0 ¹ , 10 ⁴ , 9]hexadecane-5-carboxylic acid β-D-glucopyranosyl ester	[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl](1R,4S,5R,9S,10R,13S)-13-[(2S,3R,4S,5R,6R)-5-hydroxy-6-(hydroxymethyl)-3,4-bis[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy]oxan-2-yl]oxy-5,9-dimethyl-14-methylidenetetracyclo[11.2.1.0 ¹ , 10 ⁴ , 9]hexadecane-5-carboxylate[4]	(1R,4S,5R,9S,10R,13S)-13-[(2S,3R,4S,5R,6R)-5-hydroxy-6-(hydroxymethyl)-3,4-bis[[[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy]oxan-2-yl]oxy-5,9-dimethyl-14-methylidenetetracyclo[11.2.1.0 ¹ , 10 ⁴ , 9]hexadecane-5-carboxylic acid[5]	(4α)-13-[(2-O-β-D-glucopyranosyl)-β-D-glucopyranosyl)oxy]kaur-16-en-19-oic acid β-D-glucopyranosyl ester

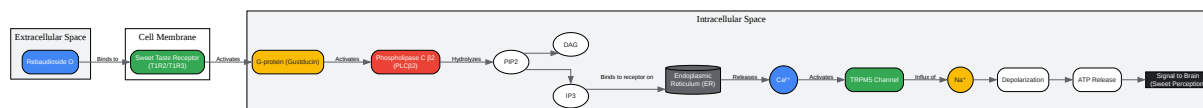
(hydroxymethyl)oxan-2-yl]oxy]oxan-2-yl]oxy-5,9-dimethyl-14-methylidenetetracyclo[11.2.1.0¹.10⁴, 9]hexadecane-5-carboxylate[6]

CAS Number	1220616-48-7[1][2]	58543-16-1[4]	58543-17-2[5]	57817-89-7
Appearance	White to off-white solid[1]	White to off-white crystalline powder[7]	Data not available	White to off-white powder or granular[7]
Melting Point	Data not available	242-244 °C[4]	Data not available	196-198 °C[7]
Specific Rotation	Data not available	[α] _D ²⁵ -29.4° (anhydrous)	Data not available	[α] _D ²⁵ -34.2° (as is)
Solubility	Soluble in DMSO (≥ 50 mg/mL)[1]	Poorly soluble in water and ethanol; solubility increases in water-ethanol mixtures and with temperature. [8][9]	Data not available	Poorly soluble in water; soluble in ethanol.[7][8][9]
Storage	-20°C, protect from light[1]	-20°C	Data not available	Room temperature

Biological Properties and Signaling Pathways

The primary biological property of **Rebaudioside O** is its ability to elicit a sweet taste perception. This is achieved through its interaction with the sweet taste receptors, a

heterodimer of T1R2 and T1R3, which are G-protein coupled receptors located on the surface of taste cells in the oral cavity.



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Figure 1: Simplified signaling pathway of sweet taste perception mediated by **Rebaudioside O**.

Beyond its role as a sweetener, other steviol glycosides have been investigated for a range of pharmacological activities, including anti-inflammatory, antioxidant, and anti-diabetic effects. These effects are often attributed to the modulation of cellular signaling pathways such as the PI3K/Akt pathway, which is involved in glucose metabolism and cell survival. While specific studies on **Rebaudioside O** are limited, it is plausible that it may share some of these properties with other members of its chemical class.

Absorption, Distribution, Metabolism, and Excretion (ADME) and Toxicology

The ADME profile of steviol glycosides, including by extension **Rebaudioside O**, is characterized by poor absorption in the upper gastrointestinal tract. Upon reaching the colon, they are hydrolyzed by the gut microbiota to the common aglycone, steviol. Steviol is then absorbed, metabolized in the liver (primarily through glucuronidation), and subsequently excreted.

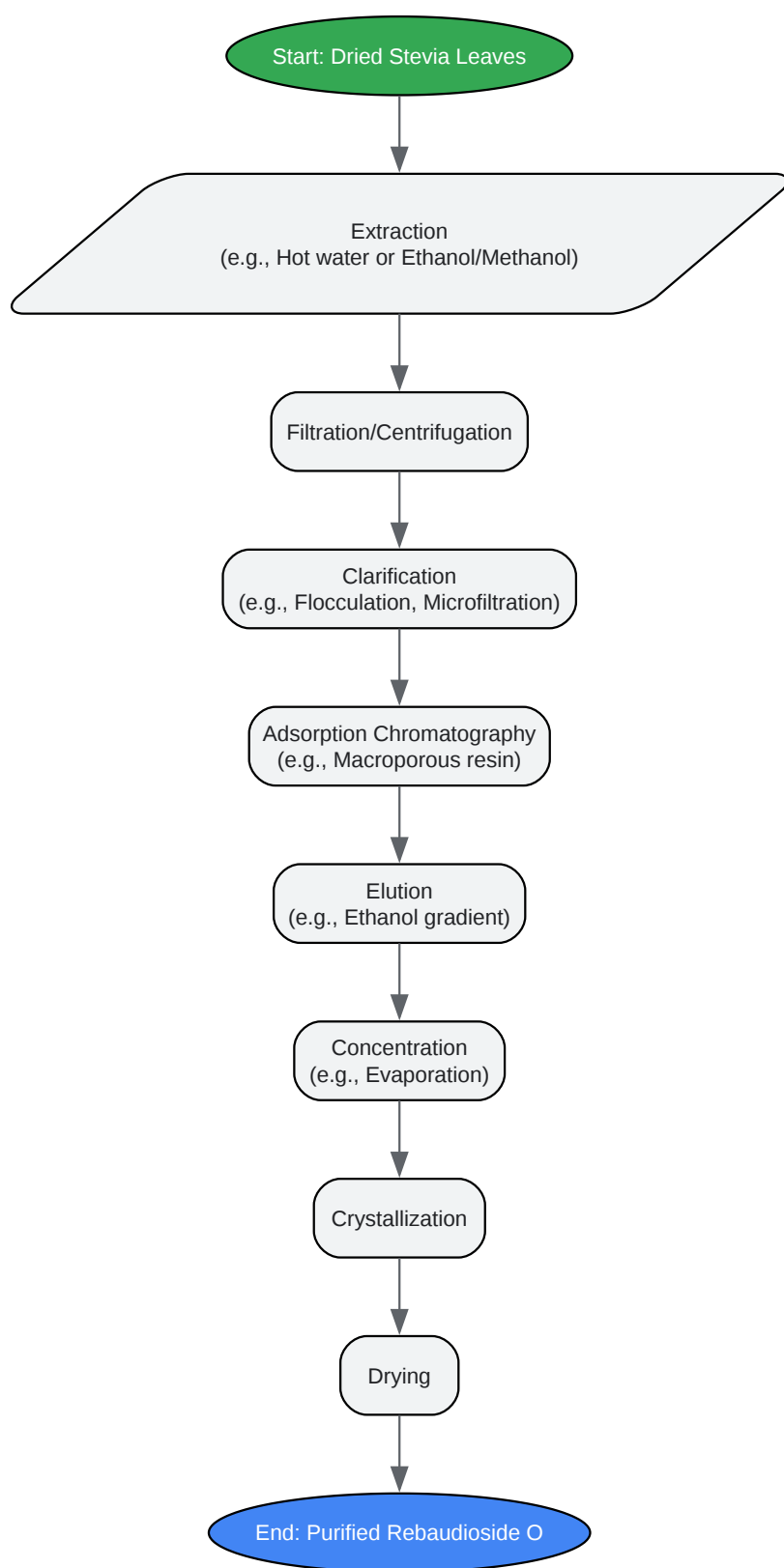
Toxicology studies conducted on various rebaudiosides have generally indicated a lack of genotoxic, carcinogenic, or teratogenic effects. The acceptable daily intake (ADI) for steviol

glycosides, expressed as steviol equivalents, has been established by regulatory bodies based on extensive safety assessments of the more abundant steviol glycosides.

Experimental Protocols

Extraction and Purification of Rebaudioside O from *Stevia rebaudiana*

The following is a general protocol for the extraction and purification of steviol glycosides, which can be adapted for the isolation of **Rebaudioside O**.



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Figure 2: General workflow for the extraction and purification of **Rebaudioside O**.

Methodology:

- **Extraction:** Dried and powdered *Stevia rebaudiana* leaves are extracted with a suitable solvent, typically hot water or an alcohol-water mixture (e.g., 70% ethanol). The extraction is usually performed with agitation at an elevated temperature (e.g., 50-70°C) for a defined period (e.g., 1-2 hours).
- **Filtration and Clarification:** The crude extract is filtered to remove solid plant material. The filtrate may then be clarified using techniques such as flocculation with agents like calcium hydroxide or aluminum sulfate, followed by microfiltration to remove suspended solids and high molecular weight impurities.
- **Adsorption Chromatography:** The clarified extract is passed through a column packed with a macroporous adsorbent resin. The steviol glycosides are adsorbed onto the resin, while more polar impurities are washed away.
- **Elution:** The adsorbed steviol glycosides are eluted from the resin using a solvent gradient, typically an increasing concentration of ethanol in water. Fractions are collected and analyzed for their glycoside composition.
- **Concentration and Crystallization:** Fractions enriched in **Rebaudioside O** are pooled and concentrated under reduced pressure. The concentrated solution is then subjected to crystallization, often by the addition of a co-solvent or by cooling, to obtain purified **Rebaudioside O** crystals.
- **Drying:** The purified crystals are dried under vacuum to remove residual solvents.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

HPLC is the primary analytical technique for the separation and quantification of steviol glycosides.

Typical HPLC Parameters:

- **Column:** A reversed-phase C18 column or a hydrophilic interaction liquid chromatography (HILIC) column is commonly used.

- **Mobile Phase:** A gradient of acetonitrile and an aqueous buffer (e.g., phosphate or acetate buffer) is typically employed.
- **Detection:** UV detection at a low wavelength (e.g., 210 nm) is common. Evaporative Light Scattering Detection (ELSD) or Mass Spectrometry (MS) can also be used for enhanced sensitivity and specificity.
- **Quantification:** Quantification is performed by comparing the peak area of the analyte to that of a certified reference standard.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are essential for the structural elucidation of steviol glycosides. While a complete assignment for **Rebaudioside O** is not readily available in public literature, analysis of related compounds provides expected chemical shift ranges for the steviol backbone and the various sugar moieties.

Mass Spectrometry (MS): Electrospray ionization mass spectrometry (ESI-MS), often coupled with HPLC, is used for the identification and confirmation of **Rebaudioside O**. Fragmentation patterns in tandem MS (MS/MS) experiments provide structural information by showing the sequential loss of sugar units. For **Rebaudioside O** ($[\text{M}-\text{H}]^-$), a precursor ion at m/z 1435 would be expected, with fragment ions corresponding to the loss of its various sugar residues.

Conclusion

Rebaudioside O is a complex steviol glycoside with potential as a natural, non-caloric sweetener. This guide provides a foundational understanding of its chemical and biological properties, as well as the methodologies used for its isolation and analysis. Further research is warranted to fully characterize its sensory profile, pharmacological activities, and to optimize its production and application in the food and pharmaceutical industries. As a minor glycoside, advancements in extraction and purification technologies will be crucial for its commercial viability.

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